

Calcipotriol Impurity F: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Impurity F of Calcipotriol*

Cat. No.: *B10800384*

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Abstract

Calcipotriol, a synthetic analogue of vitamin D3, is a cornerstone in the topical treatment of psoriasis. As with any pharmaceutical active ingredient, the control of impurities is of paramount importance to ensure its safety and efficacy. This technical guide provides an in-depth overview of Calcipotriol Impurity F (CAS Number: 112875-61-3), a significant process-related impurity encountered during the synthesis of Calcipotriol. This document outlines its chemical identity, plausible formation pathways, and detailed analytical methodologies for its identification and quantification. Furthermore, it touches upon its potential biological relevance in the context of Vitamin D receptor binding.

Introduction to Calcipotriol and Its Impurities

Calcipotriol exerts its therapeutic effect by binding to the Vitamin D receptor (VDR), a member of the steroid/thyroid nuclear receptor superfamily, thereby modulating the transcription of genes related to cell proliferation and differentiation in keratinocytes. The manufacturing process of Calcipotriol is a complex multi-step synthesis that can lead to the formation of

various process-related impurities, including isomers and degradation products. Calcipotriol Impurity F is one such impurity that requires careful monitoring and control.

Chemical Profile of Calcipotriol Impurity F

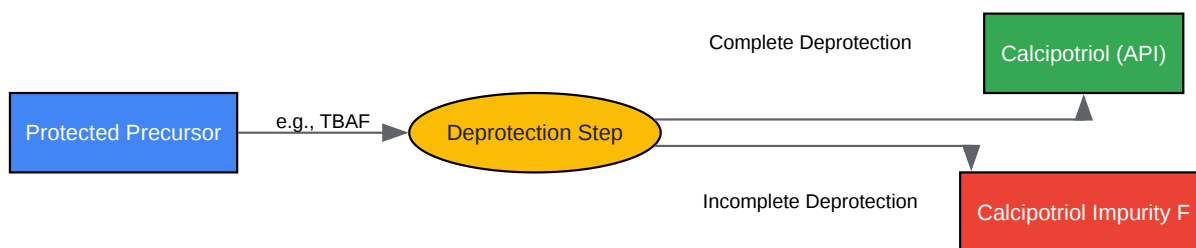
Calcipotriol Impurity F is chemically identified as (5Z,7E,22E,24S)-24-cyclopropyl-1 α ,3 β -bis[[[(1,1-dimethylethyl)dimethylsilyl]oxy]-9,10-secochola-5,7,10(19),22-tetraen-24-ol. It is essentially a silyl-protected intermediate or byproduct in the synthesis of Calcipotriol.

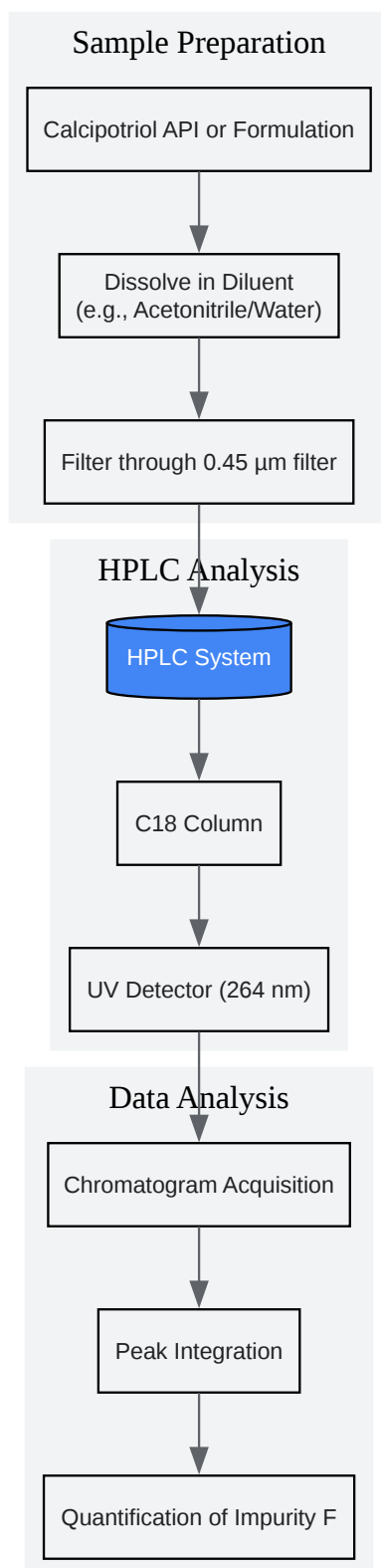
Table 1: Physicochemical Properties of Calcipotriol Impurity F

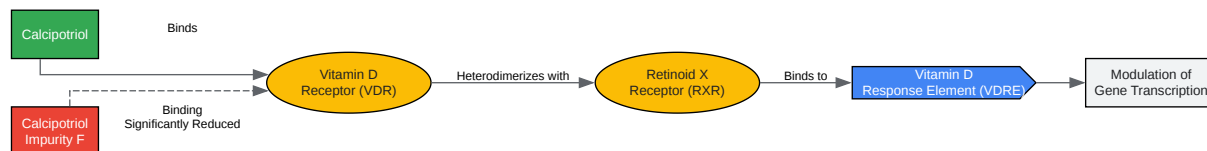
Property	Value	Reference(s)
CAS Number	112875-61-3	
Molecular Formula	C ₃₉ H ₆₈ O ₃ Si ₂	
Molecular Weight	641.13 g/mol	
IUPAC Name	(5Z,7E,22E,24S)-24-cyclopropyl-1 α ,3 β -bis[[[(1,1-dimethylethyl)dimethylsilyl]oxy]-9,10-secochola-5,7,10(19),22-tetraen-24-ol	
Synonyms	1,3-Bis-O-(tert-butyldimethylsilyl)calcipotriene	

Formation and Synthesis

Calcipotriol Impurity F is primarily formed during the synthesis of Calcipotriol, where silyl protecting groups, such as tert-butyldimethylsilyl (TBDMS), are employed to protect the hydroxyl groups at the C1 and C3 positions of the A-ring. Incomplete deprotection of these silyl groups during the final steps of the synthesis leads to the presence of Impurity F in the final active pharmaceutical ingredient (API).







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